

# Technical Guide: (3,4-Epoxy cyclohexyl)methyl Methacrylate

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## Compound of Interest

Compound Name: (3,4-Epoxy cyclohexyl)methyl methacrylate

CAS No.: 82428-30-6

Cat. No.: B033774

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Synonyms: Cyclomer M100, TTA15, 3,4-Epoxy cyclohexylmethyl methacrylate CAS: 82428-30-6 Molecular Weight: 196.24 g/mol [1][2][3]

## Executive Summary

**(3,4-Epoxy cyclohexyl)methyl methacrylate** (hereafter referred to as ECMMA) is a high-performance, dual-functional monomer that bridges the gap between radical and cationic polymerization chemistries.[2][3] Unlike standard methacrylates, ECMMA possesses both a methacrylate group (susceptible to radical polymerization) and a cycloaliphatic epoxy group (susceptible to cationic polymerization).[3]

For researchers in drug development and advanced materials, this duality offers a unique strategic advantage:

- **Orthogonal Curing:** The ability to polymerize one functional group while leaving the other intact for post-polymerization modification (e.g., bioconjugation).[3]
- **Oxygen Insensitivity:** The cationic epoxy cure is not inhibited by oxygen, solving the "tacky surface" problem common in methacrylates.
- **Low Shrinkage:** The ring-opening mechanism of the epoxy group counteracts the volumetric shrinkage of the methacrylate group, critical for precision dental materials and lithography.

This guide details the physicochemical properties, reaction mechanisms, and validated protocols for utilizing ECMMA in high-precision synthesis.

## Physicochemical Profile

The molecular weight of 196.24 g/mol is the theoretical value for the monomer. In practical applications, the Epoxy Equivalent Weight (EEW) is a critical quality attribute, typically ranging from 200–215 g/eq due to oligomer traces in industrial grades (e.g., Cyclomer M100).

Property	Value	Notes
Molecular Weight	196.24 g/mol	Monomer theoretical
Exact Mass	196.1099 Da	For Mass Spec identification
CAS Number	82428-30-6	
Appearance	Colorless to pale yellow liquid	Low viscosity
Viscosity	~9 mPa[1][3][4]-s (at 25°C)	Excellent reactive diluent
Epoxy Eq.[3][5] Weight	200 – 215 g/eq	Indicator of purity/oligomerization
Density	~1.08 g/cm <sup>3</sup>	Estimated at 25°C
Solubility	Soluble in organic solvents	Limited water solubility (hydrophobic)

## Synthesis & Manufacturing Route

Understanding the synthesis is vital for troubleshooting impurities (such as residual acid) that can prematurely trigger the cationic epoxy cure.[3]

Industrial Synthesis: ECMMA is produced via the epoxidation of cyclohexenyl methyl methacrylate (CHMA) using peracetic acid.[3]

- **Critical Control Point:** The reaction must be temperature-controlled to prevent the polymerization of the methacrylate double bond while the peracid oxidizes the cyclohexenyl ring.

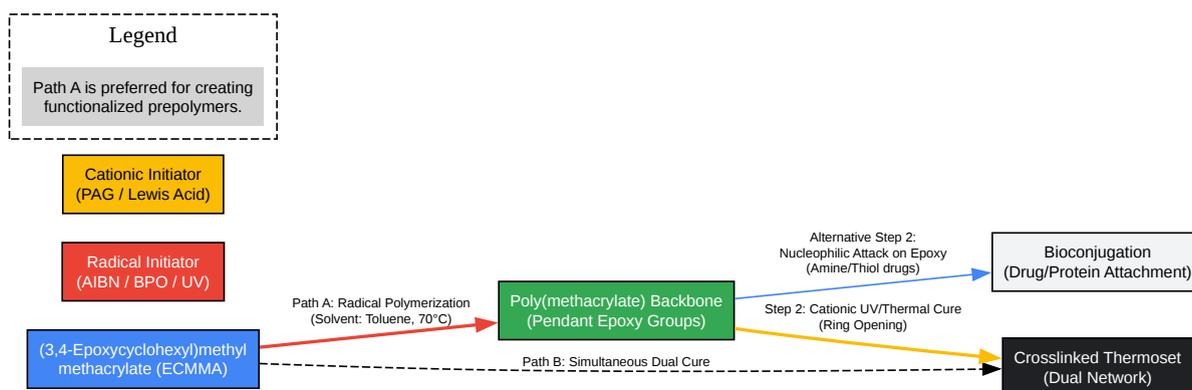
- Stabilizers: Hydroquinone monomethyl ether (MEHQ) is often added to inhibit radical polymerization during synthesis.[3]

## Reaction Mechanisms: The Dual-Cure Advantage[3] [6]

ECMMA allows for Stage-Curing.[3] You can form a linear polymer chain via the methacrylate group first, then crosslink via the epoxy group later, or vice versa.

### Mechanism Visualization

The following diagram illustrates the orthogonal pathways available to ECMMA.



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Figure 1: Orthogonal reaction pathways for ECMMA. Path A allows the creation of reactive prepolymers for drug delivery applications.

### Causality in Experimental Choice

- Why Radical First? If you polymerize the epoxy first, you form a rigid network that immobilizes the methacrylate groups, leading to low conversion. Polymerizing the

methacrylate first creates a soluble, processable polymer with pendant epoxy rings ready for secondary reactions (crosslinking or drug attachment).[3]

- Why Cationic? Cationic polymerization of cycloaliphatic epoxies is not inhibited by oxygen.[3] This makes ECMMA ideal for thin films or coatings where air exposure typically leaves methacrylates tacky.[3]

## Applications in Drug Development & Biomaterials[7] [8]

While often used in industrial coatings, ECMMA is a powerful tool for bioconjugation in drug delivery systems.

### Epoxy-Functionalized Nanoparticles

Researchers use ECMMA to synthesize Poly(methyl methacrylate) (PMMA) derivatives that can chemically bond to drugs or targeting ligands.[3]

- Mechanism: The epoxy ring reacts with nucleophiles (primary amines, thiols) found on proteins, peptides, or small molecule drugs.
- Benefit: Unlike physical encapsulation (which suffers from "burst release"), covalent attachment via the epoxy group ensures controlled release or permanent tethering.[3]

### Hydrogel Crosslinking

ECMMA can be copolymerized with hydrophilic monomers (like HEMA or PEG-methacrylate).[3] The hydrophobic cyclohexyl ring provides mechanical stiffness, while the epoxy group allows for post-fabrication crosslinking to tune the hydrogel's pore size and degradation rate.

## Experimental Protocols

### Protocol A: Synthesis of Epoxy-Functionalized Prepolymer

Target: A soluble polymer backbone with pendant epoxy groups for later bioconjugation.[3]

Reagents:

- Monomer: ECMMA (Purified).[3]
- Solvent: Anhydrous Toluene or THF (Avoid alcohols, as they may open the epoxy ring).[3]
- Initiator: AIBN (Azobisisobutyronitrile).[3]

#### Workflow:

- Preparation: Dissolve ECMMA in toluene (20 wt% solids). Add AIBN (1 wt% relative to monomer).[3]
- Degassing: Purge with nitrogen for 30 minutes. Reason: Oxygen inhibits radical polymerization.[3][6]
- Polymerization: Heat to 70°C for 6–8 hours.
  - Note: Do not exceed 100°C to avoid thermal opening of the epoxy ring.
- Purification: Precipitate into cold n-hexane. The epoxy rings remain intact.[3]
- Validation:
  - 1H-NMR: Check for disappearance of vinyl protons (5.5–6.2 ppm) and retention of epoxy protons (~3.1–3.3 ppm).[3]
  - GPC: Determine Mn and Mw (Target Mw: 15,000–50,000 g/mol).

## Protocol B: Bioconjugation (Drug Attachment)

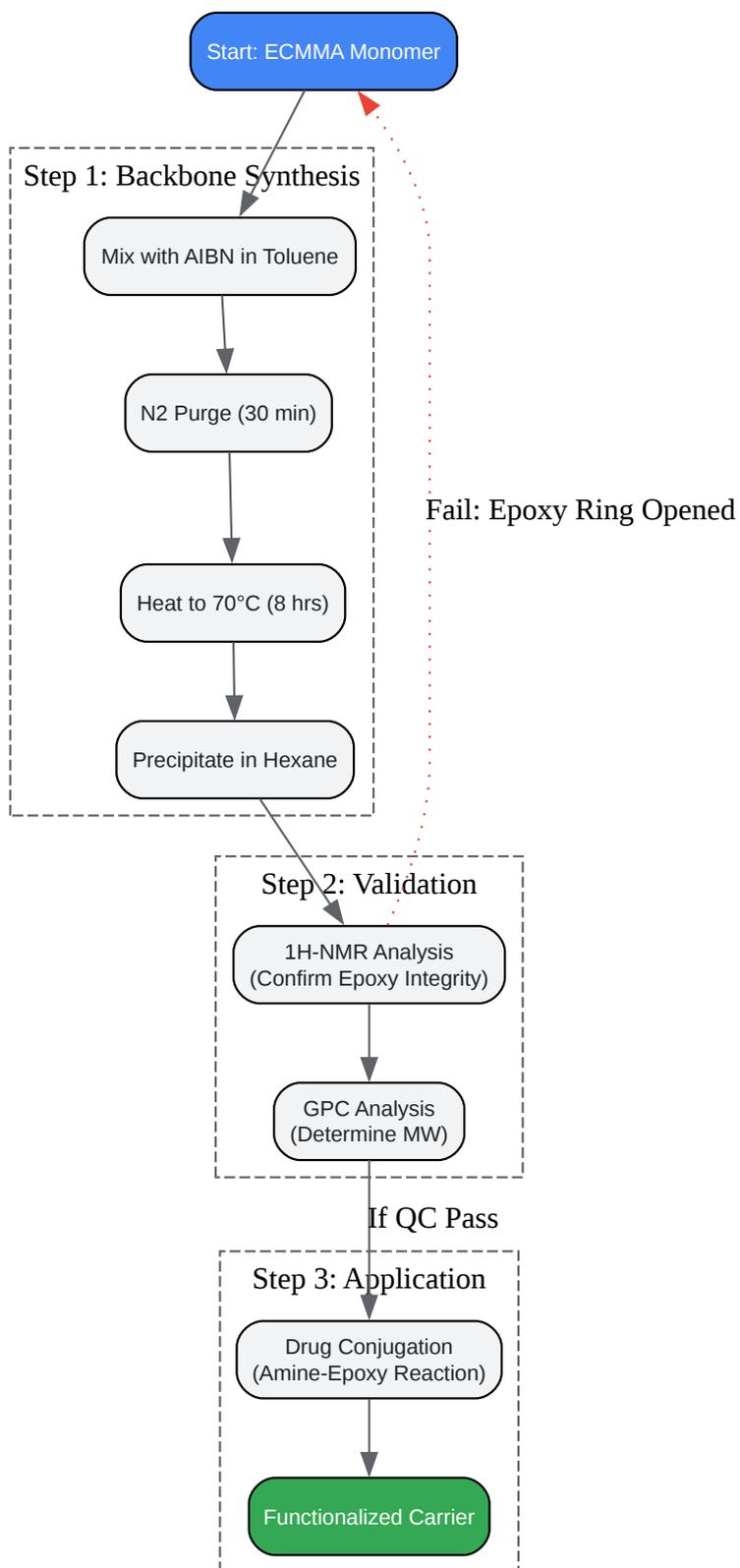
Target: Covalent attachment of an amine-containing drug to the ECMMA polymer.[3]

#### Workflow:

- Dissolution: Dissolve the ECMMA-polymer in a compatible solvent (e.g., DMSO).[3]
- Reaction: Add the amine-containing drug (1.1 eq relative to epoxy groups).
- Catalysis: Add a mild base (e.g., Triethylamine) or heat to 40–50°C.

- Mechanism: The amine attacks the epoxy ring, opening it to form a secondary amine and a hydroxyl group (beta-amino alcohol linkage).[3]

## Mandatory Visualization: Experimental Workflow



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Figure 2: Step-by-step workflow for synthesizing and validating functionalized ECMMA polymers.

## Safety & Handling (SDS Summary)

- Hazards: ECMMA is a skin sensitizer (H317) and causes serious eye irritation (H319).[3] The epoxy group is alkylating; handle with gloves (Nitrile) and in a fume hood.[3]
- Storage: Store at 2–8°C. Keep away from acids and amines to prevent premature polymerization.
- Disposal: Dispose of as hazardous chemical waste.[3] Do not pour down drains due to aquatic toxicity (H412).[3]

## References

- PubChem. (2025).[3] **(3,4-Epoxy)cyclohexyl)methyl methacrylate** Compound Summary. National Library of Medicine.[3] Retrieved from [[Link](#)]
- Google Patents. (2020).[3] TW202035381A - High purity 3,4-epoxycyclohexyl methyl methacrylate.[3] Retrieved from
- National Institutes of Health (NIH). (2021).[3] A Dicyandiamine-Based Methacrylate-Epoxy Dual-Cure Blend-System for Stereolithography. Retrieved from [[Link](#)]

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## Sources

- 1. [alfa-chemistry.com](http://alfa-chemistry.com) [[alfa-chemistry.com](http://alfa-chemistry.com)]
- 2. [3,4-Epoxy\)cyclohexyl\)methyl methacrylate - Career Henan Chemical Co.](#) [[coreychem.com](http://coreychem.com)]
- 3. [\(3,4-Epoxy\)cyclohexyl\)methyl methacrylate | C11H16O3 | CID 121494101 - PubChem](#) [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]

- [4. daicel.com \[daicel.com\]](https://daicel.com)
- [5. leapchem.com \[leapchem.com\]](https://leapchem.com)
- [6. US20210002532A9 - Dual cure adhesive composition and methods for its preparation and use - Google Patents \[patents.google.com\]](#)
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